

Solubility of Acid Red 87 potassium in ethanol and water.

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Compound of Interest

Compound Name: Acid Red 87 potassium

CAS No.: 56897-54-2

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Introduction: The Significance of Acid Red 87 (Eosin Y)

Acid Red 87, or Eosin Y, is a xanthene dye belonging to the fluorone class. Its utility spans multiple scientific domains, from routine histological staining (as the counterstain in the Hematoxylin and Eosin, or H&E, method) to advanced applications as a biological stain, a pH indicator, and increasingly, as a highly effective photoredox catalyst in organic synthesis.^{[1][2]} The efficacy of Acid Red 87 in any of these applications is fundamentally governed by its ability to dissolve in specific solvent systems, primarily aqueous solutions and ethanol-based mixtures.

Understanding the precise solubility of this dye is not a trivial academic exercise. For the histologist, it dictates the concentration and stability of staining solutions.^[3] For the synthetic chemist, it controls reaction kinetics and catalyst availability. For the formulation scientist, it is a critical parameter for developing inks, cosmetics, or pharmaceutical excipients. This guide provides a comprehensive analysis of the solubility of Acid Red 87 in water and ethanol,

examines the factors that influence it, and presents a detailed methodology for its accurate determination.

Physicochemical Profile of Acid Red 87 (Eosin Y, Disodium Salt)

A molecule's solubility is a direct consequence of its structure. Acid Red 87 is the disodium salt of 2',4',5',7'-tetrabromofluorescein. Its large, polycyclic aromatic backbone is rendered soluble in polar solvents by two key functional groups: a carboxylate and a phenolate group, which bear negative charges and are balanced by two sodium counter-ions.

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Figure 1: Chemical Structure of Acid Red 87 Dianion with Sodium Counter-ions.

Property	Value	Source(s)
Common Name	Eosin Y, Water Soluble	[4][5]
C.I. Name	Acid Red 87	[6]
CAS Number	17372-87-1	[4]
Molecular Formula	C ₂₀ H ₆ Br ₄ Na ₂ O ₅	[6]
Molecular Weight	~691.86 g/mol	[4]
Appearance	Dark red crystalline powder	[4]
λ _{max} (in water/buffer)	515 - 518 nm	[6][7]

Solubility Profile in Aqueous Systems

Mechanism of Aqueous Solubility

The dissolution of Acid Red 87 in water is an exemplary case of "like dissolves like." As a highly polar solvent, water readily solvates the disodium salt through strong ion-dipole interactions between water molecules and the Na⁺, carboxylate (–COO[–]), and phenolate (–O[–]) ions.

Furthermore, the oxygen atoms in these functional groups can act as hydrogen bond acceptors, further integrating the dye molecule into the solvent's hydrogen-bonding network.

Quantitative Aqueous Solubility

The reported quantitative solubility of Acid Red 87 in water varies significantly across different sources. This variance is likely attributable to differences in material purity, measurement temperature, and experimental methodology.

Reported Solubility in Water	Value (g/100 mL)	Value (mg/mL)	Source
MP Biomedicals	0.08 g/100 mL	0.8 mg/mL	[8]
ServiceBio	0.25 g/100 mL	2.5 mg/mL	[4]
StainsFile	40 g/100 mL	400 mg/mL	[6]

Expert Analysis: The values of 0.8 and 2.5 mg/mL represent a sparingly soluble compound. The exceptionally high value of 40% (400 mg/mL) reported by StainsFile likely refers to the formulation of a concentrated stock solution for histological staining, which may include co-solvents or additives, rather than the intrinsic solubility in pure water.[\[6\]](#) For research purposes, the true solubility at room temperature is likely in the low mg/mL range.

Critical Influencing Factor: pH

The aqueous solubility of Acid Red 87 is critically dependent on pH. The molecule has two acidic protons (on the carboxylic acid and phenol groups) and its solubility is highest when these groups are deprotonated (ionized) to form the dianion, which is the predominant species at neutral to alkaline pH.

- Neutral to Alkaline pH (pH > 6): The molecule exists as the soluble dianionic salt. The absorbance, which is related to the concentration of the dissolved colored species, is maximized at higher pH values due to enhanced electronic conjugation in the ionized form. [\[9\]](#)
- Acidic pH (pH < 4): As the pH decreases, the carboxylate and phenolate groups become protonated. This neutralizes their charge, converting the soluble salt into the free acid form

(H₂EY), also known as Eosinol Y or "spirit-soluble eosin."^{[6][9]} This neutral form is significantly less polar and has very poor water solubility, causing it to precipitate out of aqueous solution.^[6] This pH-dependent behavior is a key consideration when preparing stable aqueous solutions.

Influence of Temperature

In accordance with Le Châtelier's principle and the thermodynamics of dissolution for most solids, the solubility of Acid Red 87 in water is expected to increase with temperature.^[10] An increase in temperature provides the system with more energy to overcome the lattice energy of the solid dye and to disrupt the solvent-solvent interactions, favoring the dissolution process. While specific quantitative data on the temperature-solubility curve is not readily available in the literature, this general principle is a reliable guide for experimental work.

Solubility Profile in Ethanol

Mechanism of Ethanol Solubility

Ethanol is a polar protic solvent, but it is significantly less polar than water. Its ability to dissolve Acid Red 87 stems from two factors:

- **Polar Interactions:** The hydroxyl group of ethanol can form hydrogen bonds with the dye's oxygen atoms and engage in dipole-dipole interactions.
- **Non-Polar Interactions:** The ethyl group of ethanol provides a non-polar character that can interact favorably with the large, hydrophobic aromatic backbone of the dye molecule.

Quantitative Ethanol Solubility

Similar to the aqueous data, reported values for ethanol solubility are inconsistent.

Reported Solubility in Ethanol	Value (g/100 mL)	Value (mg/mL)	Source
MP Biomedicals	1.0 g/100 mL	10 mg/mL	^[8]
StainsFile	40 g/100 mL	400 mg/mL	^[6]
TCI Chemicals	Slightly Soluble	-	^[7]

Expert Analysis: The value of 10 mg/mL from MP Biomedicals is counterintuitive, suggesting a higher solubility in ethanol than in water (0.8 mg/mL from the same source), which is unusual for an ionic salt.[8] The 40% value from StainsFile is again likely a reference to a staining formulation.[6] The qualitative description of "slightly soluble" is common.[7] It is plausible that while the disodium salt itself is only slightly soluble, the free acid form (Eosin Y), which can form in the presence of trace acids, is significantly more soluble in ethanol.[6] Histological staining protocols often use acidified ethanol solutions for this very reason.[3][11]

Comparative Solubility Summary

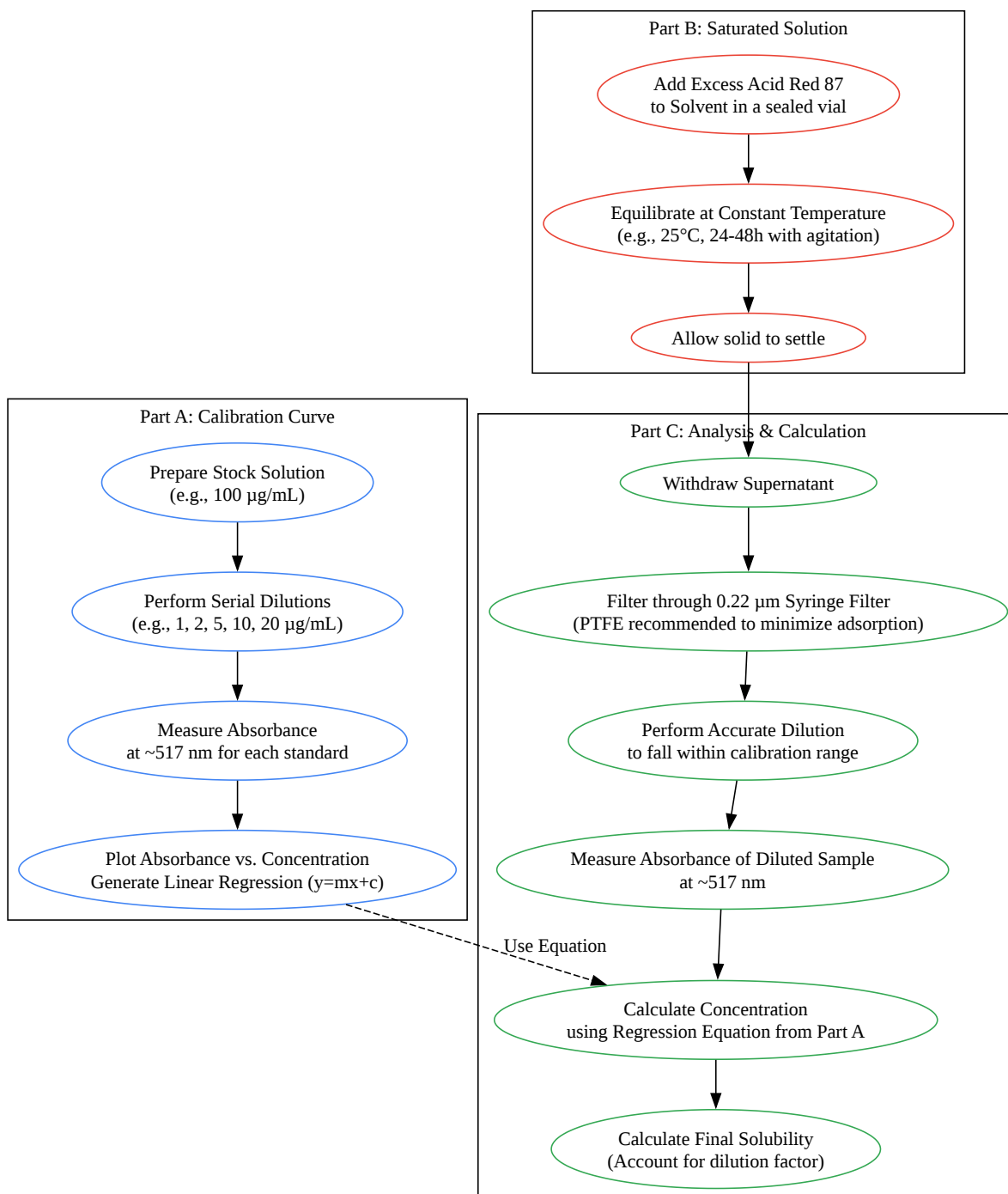
Solvent	Polarity Index	Key Interactions	General Solubility	Influencing Factors
Water	High (10.2)	Ion-Dipole, Hydrogen Bonding	Sparingly to Soluble	pH is critical, Temperature
Ethanol	Medium (5.2)	Hydrogen Bonding, Dipole-Dipole	Slightly to Soluble	pH (favors free acid form)

Self-Validating Protocol: Determination of Acid Red 87 Solubility

This protocol outlines a robust method for determining the equilibrium solubility of Acid Red 87 in a given solvent at a specified temperature using UV-Visible spectrophotometry. The principle is to create a saturated solution, allow it to reach equilibrium, and then measure the concentration of the dissolved solute in a filtered aliquot.

Principle of the Assay

The concentration of a colored compound in solution is proportional to its absorbance at its wavelength of maximum absorbance (λ_{max}), as described by the Beer-Lambert Law ($A = \epsilon bc$). By creating a standard curve of known concentrations versus absorbance, the concentration of an unknown sample (the saturated solution) can be accurately determined. For Acid Red 87, the λ_{max} is consistently in the 515-518 nm range.[6]



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Figure 2: Experimental Workflow for Solubility Determination.

Step-by-Step Methodology

Part A: Preparation of a Standard Calibration Curve

- Prepare a Primary Stock Solution (e.g., 100 µg/mL): Accurately weigh 10.0 mg of Acid Red 87 powder. Dissolve it in and bring the final volume to 100.0 mL with the chosen solvent (e.g., deionized water buffered to pH 7.0, or absolute ethanol) in a volumetric flask.
 - Causality: Using a volumetric flask ensures the concentration is precise, which is critical for the accuracy of the standard curve.
- Prepare Working Standards: Perform a series of accurate serial dilutions from the primary stock solution to create a set of at least five standards. For example, prepare 1, 2, 5, 10, and 20 µg/mL solutions.
 - Causality: A range of standards ensures the linearity of the Beer-Lambert law is verified over the expected measurement range.
- Spectrophotometric Measurement: Using a calibrated spectrophotometer, measure the absorbance of each working standard at the λ_{max} (~517 nm), using the pure solvent as a blank.[\[12\]](#)
- Plot the Curve: Plot a graph of Absorbance (y-axis) versus Concentration (x-axis). Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2).
 - Trustworthiness: An R^2 value > 0.995 is required to validate the linearity of the curve and ensure the reliability of subsequent calculations.

Part B: Preparation of the Saturated Solution

- Add Excess Solute: To a glass vial, add a precisely known volume of the solvent (e.g., 10 mL). Add an excess amount of Acid Red 87 powder (e.g., 50-100 mg), ensuring a significant amount of undissolved solid remains.
 - Causality: The presence of excess solid is the definition of a saturated solution at equilibrium.

- **Equilibration:** Seal the vial tightly. Place it in a temperature-controlled orbital shaker or water bath set to the desired temperature (e.g., 25°C). Agitate for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
 - **Causality:** Constant temperature and agitation are crucial. Temperature directly affects solubility, and agitation ensures the entire solvent volume is continuously exposed to the solid, accelerating the path to equilibrium.
- **Settling:** After equilibration, let the vial stand undisturbed in the same temperature-controlled environment for at least 2 hours to allow the excess solid to settle.

Part C: Sample Analysis and Solubility Calculation

- **Sample Collection:** Carefully withdraw a small aliquot (e.g., 1 mL) of the clear supernatant without disturbing the sediment.
- **Filtration:** Immediately filter the aliquot through a 0.22 µm syringe filter.
 - **Causality:** Filtration removes any suspended microcrystals that would falsely elevate the absorbance reading. A chemically inert filter material like PTFE is recommended to prevent the dye from adsorbing to the filter surface.
- **Dilution:** Perform an accurate, pre-calculated dilution of the clear filtrate to bring its concentration into the linear range of the calibration curve. For example, a 1:100 dilution may be necessary.
- **Measure Absorbance:** Measure the absorbance of the diluted, filtered sample at the same λ_{max} used for the standards.
- **Calculate Concentration:** Use the linear regression equation from Part A to calculate the concentration of the diluted sample.
 - $\text{Concentration}_{\text{diluted}} = (\text{Absorbance}_{\text{sample}} - c) / m$
- **Determine Final Solubility:** Multiply the calculated concentration by the dilution factor to determine the solubility of Acid Red 87 in the solvent.

- Solubility ($\mu\text{g/mL}$) = Concentration_{diluted} $\times$ Dilution Factor
- This value can then be converted to other units (e.g., mg/mL, g/100 mL). This self-validating system ensures that the final measurement is directly traceable to a well-defined standard curve.

Conclusion

The solubility of Acid Red 87 (Eosin Y) is a nuanced subject influenced by the choice of solvent, pH, and temperature. While it is soluble in both water and ethanol, its behavior in aqueous media is dominated by a strong pH dependence, with maximum solubility occurring at neutral to alkaline pH. In contrast, its acidic, non-salt form exhibits poor aqueous solubility but better solubility in less polar solvents like ethanol. The conflicting quantitative data in the literature underscores the necessity for researchers to perform their own empirical determinations under their specific experimental conditions. The detailed protocol provided herein offers a robust and reliable framework for achieving this, ensuring accurate and reproducible data for applications ranging from histology to advanced materials science.

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